

Application Note & Protocol: Metabolomic Analysis of the Gentisate Pathway

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Compound of Interest

Compound Name: 2,5-dihydroxybenzoyl-CoA

Cat. No.: B15550184

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The gentisate pathway is a crucial catabolic route in many aerobic microorganisms for the degradation of a wide range of aromatic compounds, including salicylate, 3-hydroxybenzoate, and polycyclic aromatic hydrocarbons.[1][2] This pathway channels these compounds into central metabolism, typically the Krebs cycle, by converting them into fumarate and pyruvate.[1] The key enzymatic step is the ring cleavage of gentisate (2,5-dihydroxybenzoate) by gentisate 1,2-dioxygenase.[2][3][4] Understanding and quantifying the flux through this pathway is critical for applications in bioremediation, metabolic engineering, and drug development, as it can reveal the metabolic state of organisms and their response to aromatic compounds.

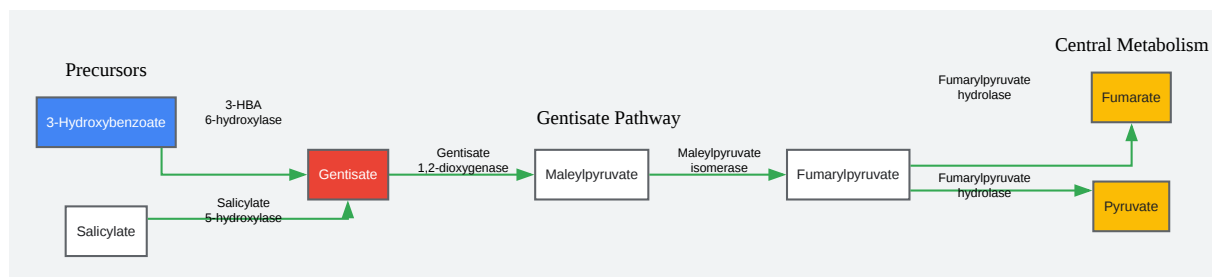
This application note provides detailed protocols for the metabolomic analysis of the gentisate pathway using liquid chromatography-tandem mass spectrometry (LC-MS/MS), from sample preparation to data analysis.

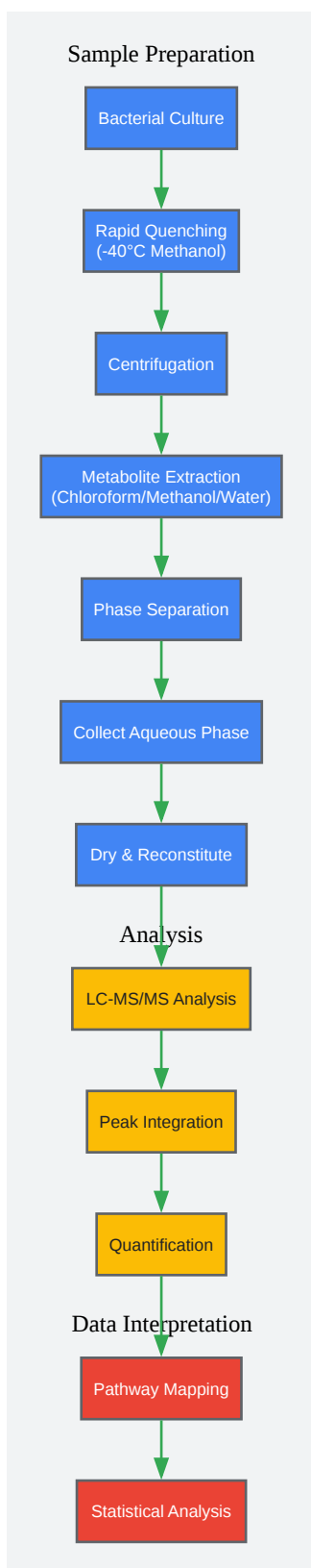
The Gentisate Pathway

The central gentisate pathway begins with the formation of gentisate from various aromatic precursors. Gentisate then undergoes oxidative ring cleavage and subsequent enzymatic conversions to yield central metabolites. The core reactions are:

- Formation of Gentisate: Aromatic compounds like 3-hydroxybenzoate can be converted to gentisate by enzymes such as 3-hydroxybenzoate 6-hydroxylase.[1]
- Ring Cleavage: Gentisate 1,2-dioxygenase, a non-heme iron enzyme, catalyzes the cleavage of the gentisate aromatic ring to form maleylpyruvate.[3][4][5]
- Isomerization: Maleylpyruvate is isomerized to fumarylpyruvate by maleylpyruvate isomerase. This step can be glutathione-dependent or independent, depending on the organism.[1][6]
- Hydrolysis: Fumarylpyruvate hydrolase cleaves fumarylpyruvate into fumarate and pyruvate, which then enter central carbon metabolism.[1][6]

The regulation of the gentisate pathway can be complex, often involving transcriptional regulators that respond to the presence of pathway intermediates or related aromatic compounds.[7][8][9]





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